

# Tributylaluminum: A Comprehensive Technical Guide for Organometallic Chemistry

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## Compound of Interest

Compound Name: Aluminum, tributyl-

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For Researchers, Scientists, and Drug Development Professionals

Tributylaluminum (TBA), a pyrophoric and highly reactive organoaluminum compound, serves as a vital reagent and catalyst in a multitude of applications, from industrial-scale polymer production to nuanced organic synthesis. This guide provides an in-depth look at its chemical properties, synthesis, key reactions, and detailed experimental protocols, offering a critical resource for professionals in chemistry and drug development.

## Core Properties and Characteristics

Tributylaluminum, with the chemical formula  $C_{12}H_{27}Al$ , is a colorless to light-yellow liquid known for its spontaneous flammability in air and violent reactivity with water.<sup>[1][2]</sup> Its utility in organometallic chemistry stems from its strong Lewis acidity and its capacity to act as an alkylating agent, a reducing agent, and a catalyst component.<sup>[1]</sup> The aluminum center is electron-deficient, making it a potent Lewis acid that readily forms complexes with ethers, ketones, and other Lewis bases.<sup>[1]</sup>

## Physical and Chemical Data

The fundamental physical and chemical properties of tributylaluminum are summarized below. These characteristics necessitate specialized handling procedures under inert and anhydrous conditions.

Property	Value	Citations
Molecular Formula	C <sub>12</sub> H <sub>27</sub> Al	[2]
Molecular Weight	198.32 g/mol	[2][3]
Appearance	Colorless to light-yellow liquid	[1][3]
Density	0.823 g/mL at 20 °C	[3]
Melting Point	-26.7 °C	[3]
Boiling Point	110 °C at 0.4 kPa (3 Torr)	[3]
Reactivity	Pyrophoric (ignites spontaneously in air)	[1]
Water Solubility	Reacts violently	[3]

## Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a primary method for the characterization of tributylaluminum. While specific spectra can vary based on solvent and concentration, typical chemical shifts provide insight into the butyl group's environment.

Nucleus	Parameter	Typical Information Obtained
<sup>1</sup> H	Chemical Shift	Distinguishes between protons on the α, β, γ, and δ carbons of the butyl chain.
<sup>13</sup> C	Chemical Shift	Provides distinct signals for each carbon in the butyl skeleton, confirming the compound's structure.

## Synthesis of Tributylaluminum

The industrial production of tributylaluminum is primarily achieved through the Ziegler "direct process," which involves the reaction of aluminum, hydrogen, and 1-butene.[1][3] Another

industrial method is the exchange reaction between triisobutylaluminum and 1-butene.[3]

For laboratory-scale synthesis, a common route is the metathesis reaction between aluminum trichloride ( $\text{AlCl}_3$ ) and a suitable organolithium reagent like butyllithium ( $\text{BuLi}$ ).[1] This reaction must be conducted under a strict inert atmosphere (e.g., argon or nitrogen) to prevent decomposition and fire.

## Key Reactions and Applications

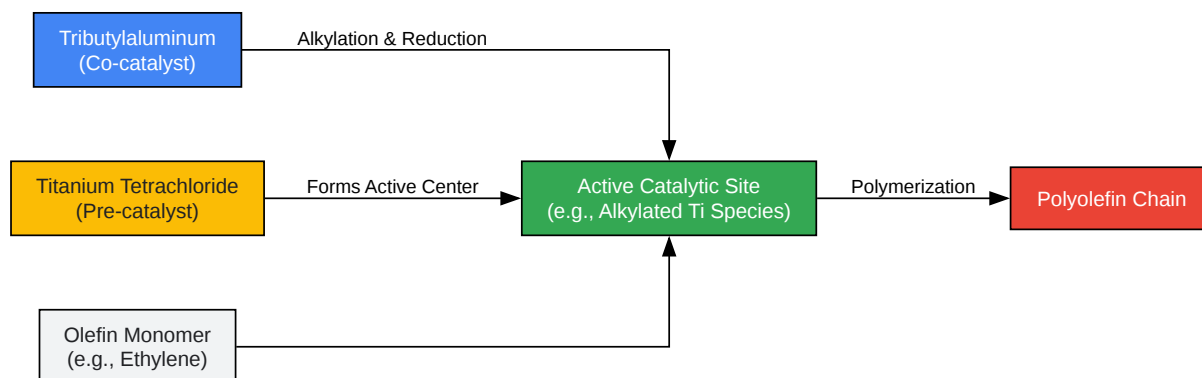
Tributylaluminum's reactivity makes it a versatile tool in both industrial and academic settings.

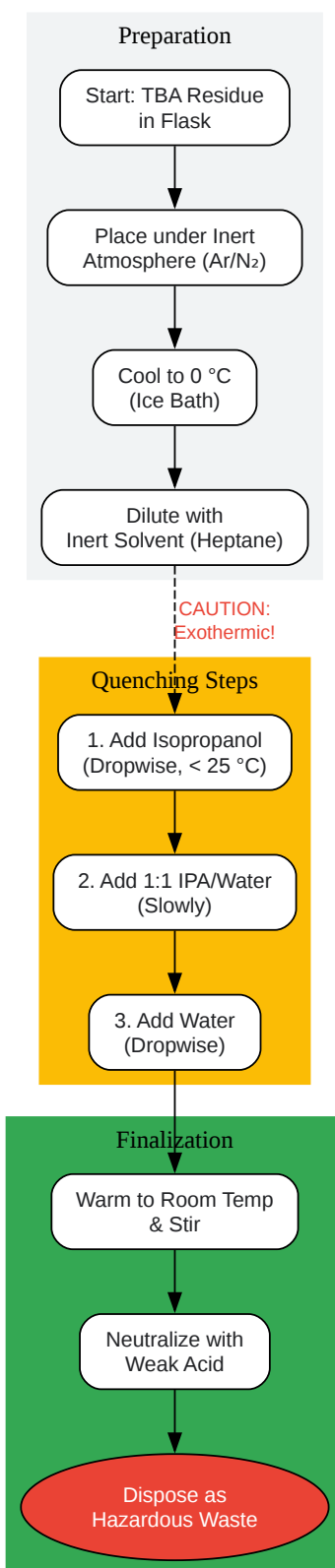
### Ziegler-Natta Polymerization

One of the most significant applications of TBA is as a co-catalyst in Ziegler-Natta polymerization systems for the production of polyolefins such as polyethylene and polypropylene.[1][2] In this role, TBA performs several crucial functions:

- **Alkylation of the Transition Metal:** It alkylates the transition metal precursor (e.g., titanium tetrachloride,  $\text{TiCl}_4$ ) to generate the active catalytic species.[4][5]
- **Scavenging Impurities:** It reacts with and neutralizes impurities like water and oxygen that would otherwise deactivate the catalyst.
- **Chain Transfer Agent:** It controls the molecular weight of the resulting polymer by acting as a chain transfer agent.[1]

The general workflow for activating a Ziegler-Natta catalyst involves the reaction between the organoaluminum compound and the transition metal halide.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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